2-(2-Pyrrolidinoethyl)Pyridine: Structure-Activity Relationship (SAR) & Comparative Profiling

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Compound of Interest

Compound Name:	*2-(2-Pyrrolidinoethyl)Pyridine*
CAS No.:	*6311-90-6*
Cat. No.:	*B1361574*

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Executive Summary: The Pharmacophore "Switch"

2-(2-Pyrrolidinoethyl)pyridine (CAS: 54660-06-9) represents a critical structural pivot point in medicinal chemistry. It serves as a rigidified, tertiary amine analog of the histamine H1 agonist 2-pyridylethylamine (2-PEA) and constitutes the essential pharmacophore of potent H1 antagonists like Triprolidine.

For drug development professionals, this molecule is not merely an intermediate; it is a probe for exploring the steric tolerance of the histamine binding pocket and the hydrophobic accessory regions of nicotinic acetylcholine receptors (nAChRs).

This guide dissects the SAR of the 2-pyridylethylamine scaffold, comparing the pyrrolidino-derivative against standard agonists and antagonists to elucidate its role as a pharmacological "switch."

Chemical Profile & Structural Logic

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Feature	Specification	Pharmacological Implication
IUPAC Name	2-(2-(pyrrolidin-1-yl)ethyl)pyridine	Rigidified tertiary amine terminus.
Molecular Weight	176.26 g/mol	Low MW allows for high ligand efficiency (LE).
LogP	~1.8 (Predicted)	Optimal lipophilicity for CNS penetration (BBB crossing).
pKa	~9.5 (Pyrrolidine N)	Protonated at physiological pH; mimics the ammonium head of histamine.
H-Bond Acceptor	Pyridine Nitrogen	Critical for anchoring to Asp/Thr residues in GPCR transmembrane domains.

Structural Visualization: The SAR Transition

The following diagram illustrates how **2-(2-Pyrrolidinoethyl)pyridine** bridges the gap between simple agonists and complex antagonists.

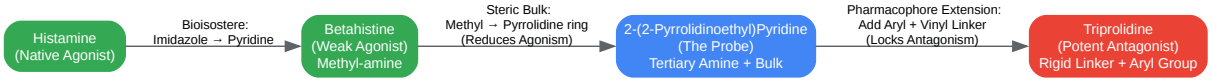

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Figure 1: The structural evolution from histamine agonist to antagonist, highlighting the pivotal role of the pyrrolidinoethyl moiety.

Comparative Performance & SAR Analysis

The "Agonist-to-Antagonist" Shift

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The primary amine 2-pyridylethylamine is a specific H1 receptor agonist.[1] Modifying the amine terminus dictates efficacy:

- Primary/Secondary Amines (e.g., Betahistine): Retain agonist activity. The small headgroup fits into the deep anionic pocket of the H1 receptor, triggering the conformational change required for Gq coupling.
- Tertiary Amines (e.g., **2-(2-Pyrrolidinoethyl)pyridine**): The pyrrolidine ring adds significant steric bulk.
  - Effect: It hinders the "induced fit" necessary for full activation. Consequently, this molecule often acts as a partial agonist or a low-affinity antagonist depending on the specific receptor subtype and tissue (e.g., Guinea Pig Ileum vs. CNS).
- Rigidification (Triprolidine): Adding a double bond (vinyl linker) and a second aryl ring locks the molecule in a conformation that overlaps with the binding site but prevents activation, resulting in potent inverse agonism.

Comparative Data Table

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Compound	Structure Fragment	Receptor Affinity (/)	Efficacy (Intrinsic Activity)	Primary Application
Histamine	Imidazole-Ethyl-NH2	6.0 - 7.0	1.0 (Full Agonist)	Native Ligand
2-Pyridylethylamine	Pyridine-Ethyl-NH2	~5.5	~0.8 (Agonist)	H1 Selective Agonist
Betahistine	Pyridine-Ethyl-NHMe	~5.0	Partial Agonist	Meniere's Disease
2-(2-Pyrrolidinoethyl) Pyridine	Pyridine-Ethyl-Pyrrolidine	< 5.0	Weak Partial Agonist / Probe	SAR Scaffold / Intermediate
Triprolidine	Pyridine-Vinyl-Pyrrolidine	9.0 - 9.5	Inverse Agonist	Antihistamine (Hay Fever)

Key Insight: The pyrrolidine ring alone (without the extra aryl group of Triprolidine) provides insufficient binding energy to act as a potent drug on its own, but it is the essential anchor for high-affinity antagonists.

Experimental Protocols

Synthesis: Green Michael Addition

This protocol utilizes a solvent-free or water-based Michael addition, offering a high-yield, "trustworthy" route to the target molecule without complex purification.

Reaction: 2-Vinylpyridine + Pyrrolidine

2-(2-Pyrrolidinoethyl)pyridine

Reagents:

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- 2-Vinylpyridine (Freshly distilled to remove inhibitor).
- Pyrrolidine (1.1 equivalents).
- Glacial Acetic Acid (Catalytic amount, 5 mol%).
- Water (Solvent).

Workflow:

- Setup: In a round-bottom flask, charge water (10 volumes) and Pyrrolidine (1.1 eq).
- Addition: Cool to 0°C. Add Acetic Acid catalyst. Dropwise add 2-Vinylpyridine over 30 minutes.
- Reaction: Allow to warm to room temperature. Stir for 4–6 hours. Monitor by TLC (Mobile phase: MeOH/DCM 1:9).
- Workup: Basify with NaOH (10%) to pH > 12. Extract with Dichloromethane (DCM) x3.
- Purification: Dry organic layer over

  . Concentrate in vacuo. The product is typically a pale yellow oil of sufficient purity (>95%) for biological testing. Distillation (vacuum) can be used for higher purity.

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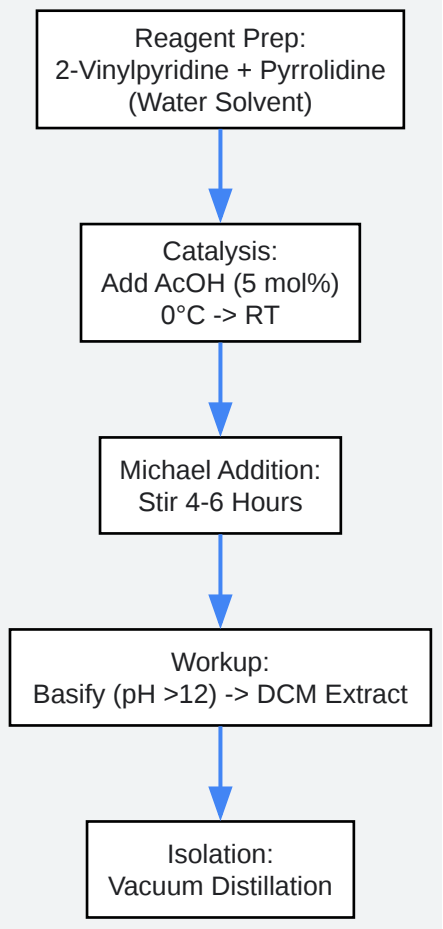

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Figure 2: Streamlined synthesis via Michael Addition.

Functional Assay: Guinea Pig Ileum (H1 Activity)

To verify if the molecule acts as an agonist or antagonist, the classic organ bath assay is the gold standard for defining intrinsic activity.

Protocol:

- Tissue Prep: Isolate distal ileum segments (2-3 cm) from Dunkin-Hartley guinea pigs.
- Bath Conditions: Tyrode's solution, 37°C, aerated with 95%

  / 5%

  .

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- Equilibration: Apply 1g resting tension. Equilibrate for 60 mins, washing every 15 mins.
- Agonist Check: Construct a cumulative concentration-response curve (CCRC) for Histamine (

  to

  M). Wash out.
- Test Compound: Add **2-(2-Pyrrolidinoethyl)pyridine** (

  M).
  - Observation A: If contraction occurs

    Agonist activity.
  - Observation B: If no contraction, add Histamine (

    dose). If Histamine response is reduced

    Antagonist activity.

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Sources

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